

An In-depth Technical Guide to the Physical Properties of 4-Chlorobutyraldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorobutanal

Cat. No.: B1267710

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chlorobutyraldehyde, also known as **4-chlorobutanal**, is an organic compound with the chemical formula C_4H_7ClO .^[1] It presents as a colorless to light yellow liquid and is characterized by a pungent odor.^[1] As a reactive chemical intermediate, 4-chlorobutyraldehyde is a crucial building block in the synthesis of a variety of organic molecules. Its applications are found in the pharmaceutical and agrochemical industries, as well as in the manufacturing of fragrances and flavoring agents.^[1] Understanding its physical properties is paramount for its safe handling, storage, and effective use in synthetic chemistry.

Core Physical and Chemical Properties

The physical characteristics of 4-chlorobutyraldehyde are summarized below. These properties are essential for designing experimental setups, performing reactions, and ensuring safety in a laboratory or industrial setting.

Property	Value	Notes
Molecular Formula	C ₄ H ₇ ClO	[1][2]
Molecular Weight	106.55 g/mol	[2][3]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	118.37°C (rough estimate) to 158°C at 760 mmHg	[2][4][5]
Melting Point	N/A	[1]
Density	1.031 g/cm ³ to 1.1060 g/cm ³	[4][6]
Flash Point	51°C	[1][4][5]
Vapor Pressure	2.68 mmHg at 25°C	[1][5]
Refractive Index	1.41 to 1.4466 (estimate)	[2][4][6]
Solubility	Data not readily available, but aldehydes with short carbon chains are generally soluble in water.[7][8]	Soluble in most common organic solvents.[9]
CAS Number	6139-84-0	[2]

Experimental Protocols for Property Determination

While specific experimental documentation for 4-chlorobutyraldehyde is not publicly detailed, the following are standard methodologies for determining the key physical properties of a liquid aldehyde.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- Apparatus: A distillation flask, condenser, thermometer, heating mantle, and boiling chips.
- Methodology:

- A small sample of 4-chlorobutyraldehyde is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The flask is connected to a condenser, and a thermometer is positioned so that the bulb is just below the side arm of the flask, ensuring it measures the temperature of the vapor that is distilling.
- The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- The temperature is recorded when it becomes constant. This stable temperature reading during distillation is the boiling point of the substance at the given atmospheric pressure.

Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a small glass flask with a precise volume), an analytical balance.
- Methodology:
 - The empty pycnometer is weighed accurately.
 - It is then filled with distilled water and weighed again to determine the mass of the water. This step is crucial for calibrating the exact volume of the pycnometer at a specific temperature.
 - The pycnometer is emptied, dried thoroughly, and then filled with 4-chlorobutyraldehyde.
 - The pycnometer filled with the sample is weighed.
 - The density is calculated by dividing the mass of the 4-chlorobutyraldehyde by the volume of the pycnometer.

Determination of Refractive Index

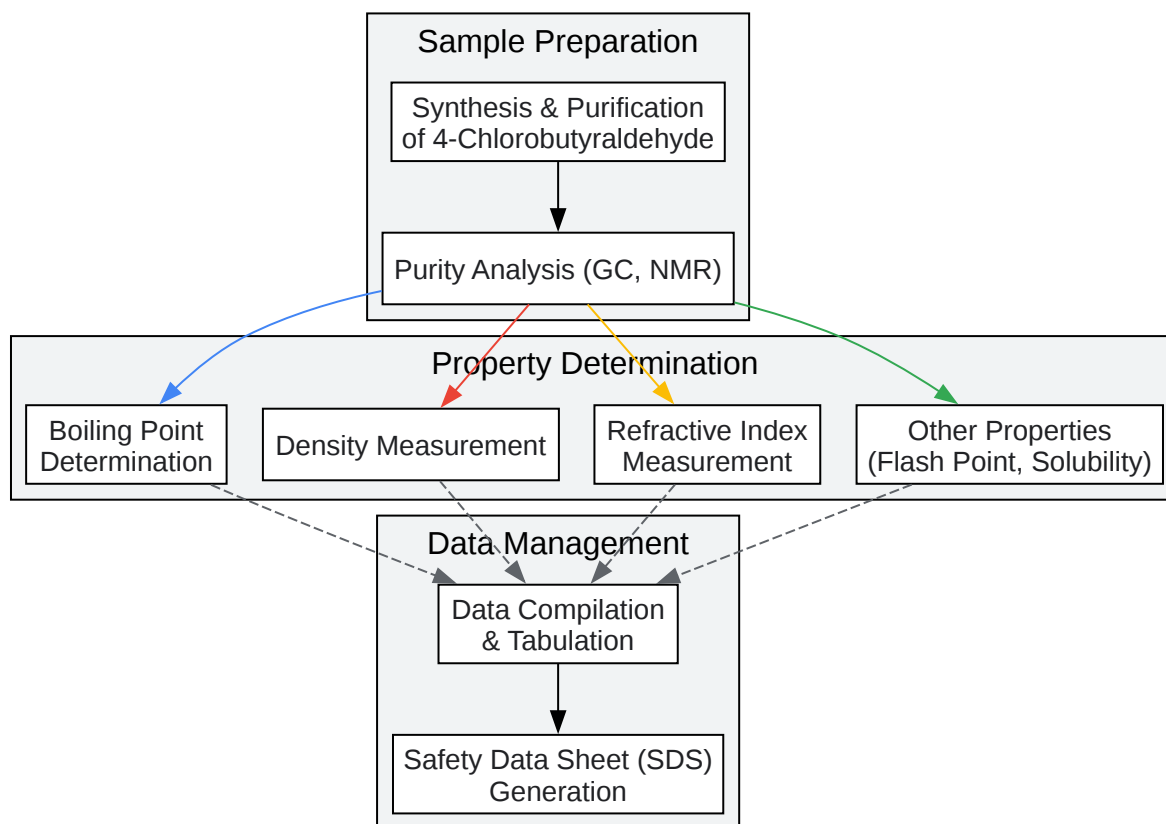
The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Methodology:
 - The refractometer is calibrated using a standard sample with a known refractive index, often distilled water.
 - A few drops of 4-chlorobutyraldehyde are placed on the prism of the refractometer.
 - The prism is closed, and the user looks through the eyepiece, adjusting the controls until the dividing line between the light and dark areas is sharp and centered in the crosshairs.
 - The refractive index is then read directly from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

Logical Workflow for Physical Property Analysis

The following diagram illustrates a generalized workflow for the characterization of a chemical compound's physical properties.

Workflow for Physical Property Characterization



[Click to download full resolution via product page](#)

Caption: A logical workflow for the characterization of a chemical's physical properties.

Conclusion

4-Chlorobutyraldehyde is a valuable chemical intermediate with a distinct set of physical properties that are critical for its application in research and industry. This guide provides a summary of its core physical data and outlines the standard experimental protocols for their determination. Adherence to these scientific principles ensures the safe and effective use of

this compound in the development of pharmaceuticals, agrochemicals, and other fine chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 6139-84-0,4-CHLORO-BUTYRALDEHYDE | lookchem [lookchem.com]
- 2. 4-CHLORO-BUTYRALDEHYDE CAS#: 6139-84-0 [m.chemicalbook.com]
- 3. 4-Chlorobutanal | C₄H₇ClO | CID 242200 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. 4-CHLORO-BUTYRALDEHYDE | lookchem [lookchem.com]
- 6. chembk.com [chembk.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. 24.3 Physical Properties of Aldehydes and Ketones – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [ecampusontario.pressbooks.pub]
- 9. Physical Properties of Ketones and Aldehydes | OpenOChem Learn [learn.openochem.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-Chlorobutyraldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267710#physical-properties-of-4-chloro-butyraldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com